

Personal protective equipment for handling Dendron P5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dendron P5

Cat. No.: B15123250

[Get Quote](#)

Essential Safety and Handling Guide for Dendron P5

For laboratory personnel, including researchers, scientists, and drug development professionals, this guide provides immediate and essential safety and logistical information for handling **Dendron P5**, also known as Polyester-32-hydroxyl-1-carboxyl bis-MPA dendron, generation 5. The following procedures are designed to ensure safe handling, operation, and disposal of this substance.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Dendron P5** is provided in the table below. This information is critical for safe storage and handling.

Property	Value
Synonyms	Dendron-G5-Carboxyl-OH, Polyester-32-hydroxyl-1-carboxyl bis-MPA dendron, generation 5
Appearance	Lyophilized white powder
Molecular Weight	3617.59 g/mol
Solubility	Soluble in polar organic solvents (e.g., THF, DMSO, DMF, methanol) and water.
Storage Temperature	2-8°C
Flash Point	>100 °C (>212.0 °F)
Storage Class	11 - Combustible Solids

Personal Protective Equipment (PPE)

When handling **Dendron P5**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Wear safety glasses with side shields or chemical safety goggles.
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile rubber.
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required. In cases of insufficient ventilation or when handling the powder, a suitable particulate respirator should be worn.
- **Skin and Body Protection:** A laboratory coat or apron should be worn to prevent skin contact.

Operational and Disposal Plans

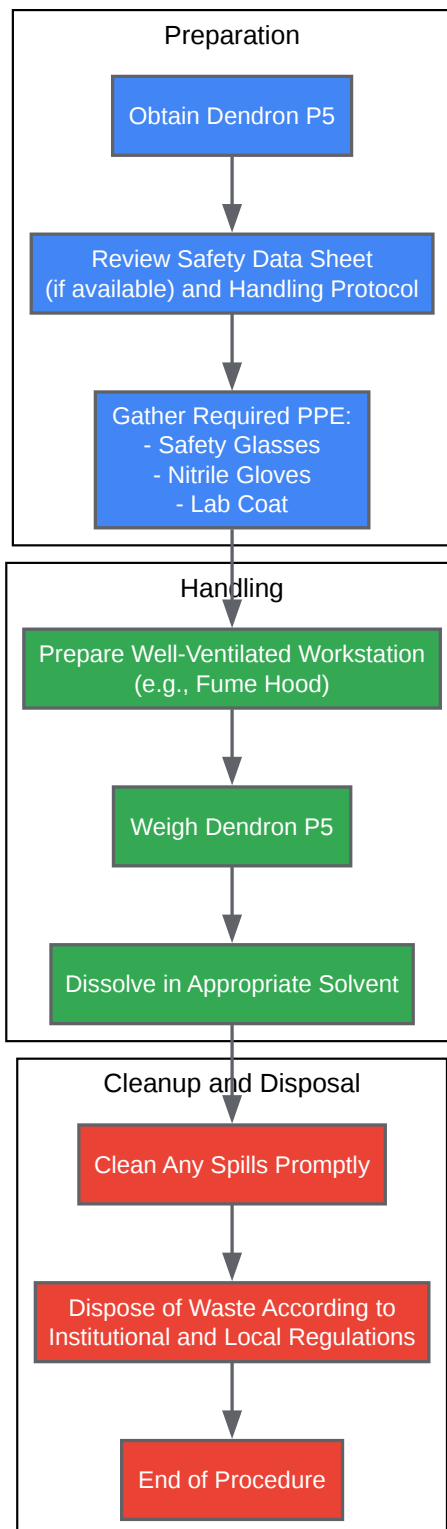
Handling and Storage: **Dendron P5** is a combustible solid and should be stored in a tightly sealed container in a dry, well-ventilated area at 2-8°C. Avoid inhalation of dust and direct contact with skin and eyes. Normal chemical handling procedures should be followed.

Disposal: Waste material must be disposed of in accordance with national and local regulations. As the product is a combustible solid, incineration or disposal in an approved landfill are potential options. It is recommended to consult with a licensed professional waste disposal service to ensure compliance with all applicable regulations.

Experimental Workflow for Handling Dendron P5

The following diagram outlines the logical workflow for the safe handling of **Dendron P5** in a laboratory setting.

Dendron P5 Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Dendron P5**.

- To cite this document: BenchChem. [Personal protective equipment for handling Dendron P5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15123250#personal-protective-equipment-for-handling-dendron-p5\]](https://www.benchchem.com/product/b15123250#personal-protective-equipment-for-handling-dendron-p5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com